

# Commercial Suppliers of Ethyl 3-Hydroxybutyrate-d5: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Ethyl 3-Hydroxybutyrate-d5

Cat. No.: B15557906

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This technical guide provides researchers, scientists, and drug development professionals with an in-depth overview of the commercial supply landscape for **Ethyl 3-Hydroxybutyrate-d5**. This deuterated analog of ethyl 3-hydroxybutyrate is a valuable tool in metabolic research, pharmacokinetic studies, and as an internal standard for mass spectrometry-based quantification. This document outlines key suppliers, available product specifications, representative experimental protocols, and quality control considerations.

## Introduction

**Ethyl 3-Hydroxybutyrate-d5** (CAS No. 1206486-01-2) is a stable isotope-labeled compound where five hydrogen atoms have been replaced with deuterium. This isotopic labeling provides a distinct mass shift, making it an ideal tracer for metabolic flux analysis and a reliable internal standard for accurate quantification of its non-deuterated counterpart in complex biological matrices. Its applications are crucial in studies related to ketogenesis, fatty acid metabolism, and the development of therapeutics targeting metabolic pathways.

## Commercial Supplier Overview

A survey of the market has identified several key commercial suppliers of **Ethyl 3-Hydroxybutyrate-d5**. The following companies are recognized for providing this compound for

research purposes.

Identified Commercial Suppliers:

- Pharmaffiliates
- LGC Standards
- Toronto Research Chemicals (TRC)

These suppliers specialize in the synthesis and distribution of complex organic molecules, including stable isotope-labeled compounds, for the global scientific community.

## Product Specification Comparison

Quantitative data on commercially available **Ethyl 3-Hydroxybutyrate-d5** is summarized below. It is important to note that detailed specifications such as isotopic enrichment and specific pack sizes are not always readily available on company websites and may require direct inquiry.

Specification	Pharmaffiliates	LGC Standards	Toronto Research Chemicals
Product Name	Ethyl 3-Hydroxybutyrate-d5	Ethyl 3-Hydroxybutyrate-d5	Ethyl 3-Hydroxybutyrate-d5
CAS Number	1206486-01-2	Not explicitly stated	1206486-01-2 (as E918958)
Molecular Formula	C <sub>6</sub> H <sub>7</sub> D <sub>5</sub> O <sub>3</sub>	Not explicitly stated	C <sub>6</sub> H <sub>7</sub> D <sub>5</sub> O <sub>3</sub>
Molecular Weight	137.19	Not explicitly stated	137.19
Appearance	Colourless Oil	Not explicitly stated	Not explicitly stated
Purity	Information not readily available	Information not readily available	Information not readily available
Isotopic Enrichment	Information not readily available	Information not readily available	Information not readily available
Available Pack Sizes	Information not readily available	Information not readily available	Information not readily available
Storage Conditions	2-8°C Refrigerator	Information not readily available	Information not readily available

Note: Researchers are advised to contact the suppliers directly to obtain the most current and detailed product specifications and certificates of analysis.

## Experimental Protocols

The following section details a representative experimental protocol for a metabolic study in a murine model to investigate the in vivo effects of Ethyl 3-Hydroxybutyrate. This protocol is a synthesized example and should be adapted based on specific research objectives.

### In Vivo Metabolic Study in a Murine Model

Objective: To assess the pharmacokinetic profile and metabolic fate of **Ethyl 3-Hydroxybutyrate-d5** following oral administration in mice.

## Materials:

- **Ethyl 3-Hydroxybutyrate-d5** (from a commercial supplier)
- Vehicle (e.g., corn oil, sterile saline)
- 8-10 week old male C57BL/6 mice
- Oral gavage needles
- Blood collection supplies (e.g., EDTA-coated microcentrifuge tubes)
- Centrifuge
- Liquid chromatography-mass spectrometry (LC-MS/MS) system

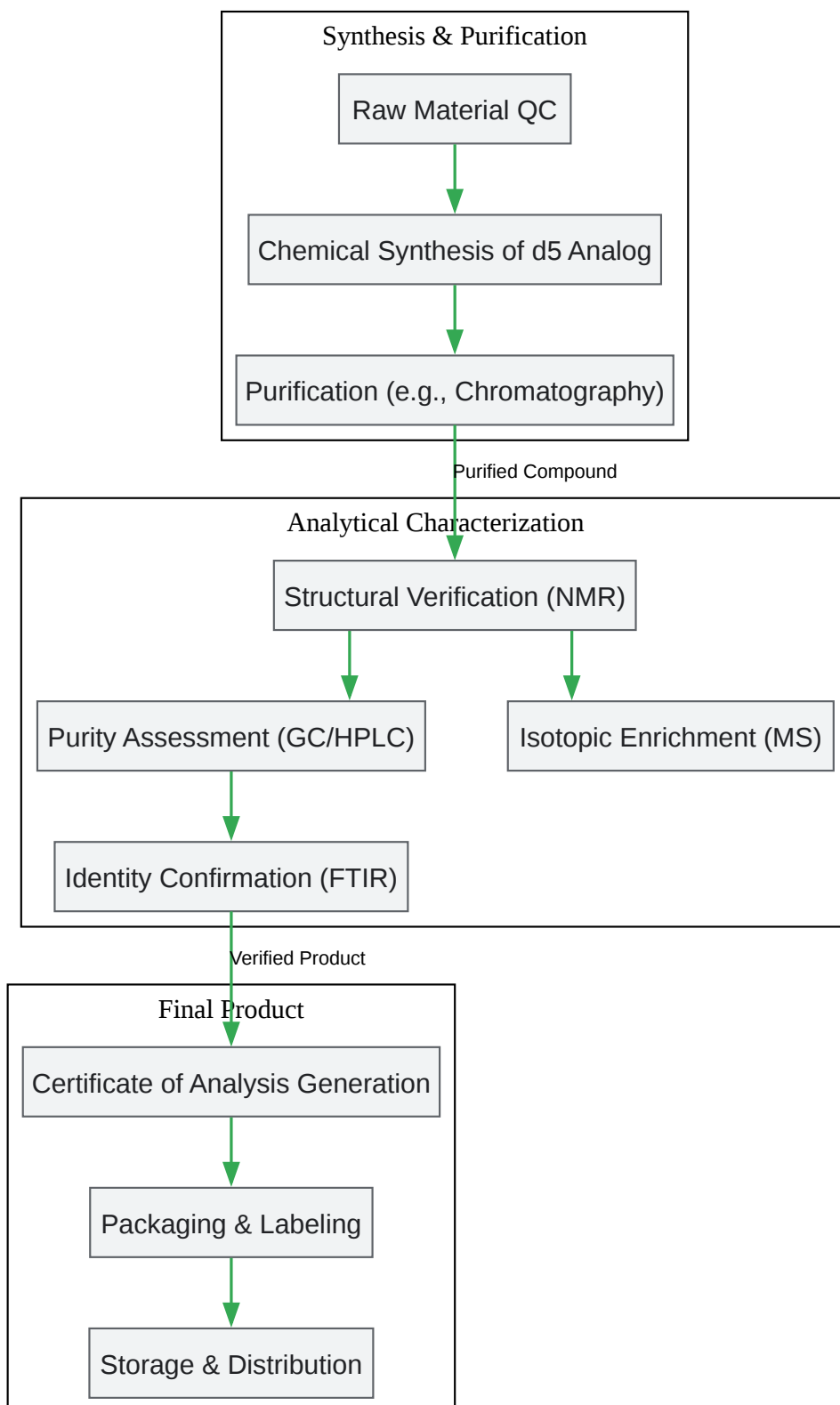
## Methodology:

- **Animal Acclimation:** Acclimate mice to the housing facility for at least one week prior to the experiment with ad libitum access to food and water.
- **Dosing Solution Preparation:** Prepare a dosing solution of **Ethyl 3-Hydroxybutyrate-d5** in the chosen vehicle at a concentration suitable for the desired dose (e.g., 10 mg/kg).
- **Administration:** Administer the **Ethyl 3-Hydroxybutyrate-d5** solution to the mice via oral gavage. A control group should receive the vehicle only.
- **Blood Sampling:** Collect blood samples (approximately 50-100  $\mu$ L) from the tail vein or another appropriate site at predetermined time points (e.g., 0, 15, 30, 60, 120, 240, and 480 minutes post-dose).
- **Plasma Preparation:** Immediately place the blood samples in EDTA-coated tubes, mix gently, and centrifuge at 4°C to separate the plasma.
- **Sample Analysis:** Analyze the plasma samples for the presence and concentration of **Ethyl 3-Hydroxybutyrate-d5** and its metabolites using a validated LC-MS/MS method.

- Data Analysis: Plot the plasma concentration of **Ethyl 3-Hydroxybutyrate-d5** versus time to determine key pharmacokinetic parameters such as C<sub>max</sub>, T<sub>max</sub>, AUC, and half-life.

## Quality Control and Analytical Methods

Ensuring the quality and purity of **Ethyl 3-Hydroxybutyrate-d5** is paramount for the integrity of research data. The following diagrams illustrate a typical quality control workflow for a commercial supplier and an analytical workflow for researchers.



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Caption: Quality control workflow for commercial **Ethyl 3-Hydroxybutyrate-d5**.



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Caption: Experimental workflow for a metabolic study using **Ethyl 3-Hydroxybutyrate-d5**.

## Conclusion

**Ethyl 3-Hydroxybutyrate-d5** is a critical research tool available from a select number of specialized chemical suppliers. While the availability of detailed product specifications can vary, researchers can confidently source this compound from reputable vendors like Pharmaffiliates, LGC Standards, and Toronto Research Chemicals. The provided experimental protocol and workflow diagrams offer a foundational framework for the effective utilization of **Ethyl 3-Hydroxybutyrate-d5** in metabolic research and drug development. It is strongly recommended to engage directly with suppliers to obtain comprehensive product data to ensure the success and reproducibility of experimental outcomes.

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